

"analytical methods for 6-Nonadecynoic acid detection"

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Compound of Interest

Compound Name: 6-Nonadecynoic acid

CAS No.: 600175-30-2

Cat. No.: B1244884

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Application Note: Advanced Analytical Strategies for **6-Nonadecynoic Acid** Detection

Abstract

6-Nonadecynoic acid (6-NDA) is a specialized 19-carbon acetylenic fatty acid (C₁₉H₃₄O₂) featuring an internal triple bond at the C6 position.^[1] While naturally occurring in specific plant families (Rubiaceae), its primary utility in modern research lies in two domains: as a mechanism-based inhibitor of fatty acid desaturases (specifically

6-desaturase) and as a bioorthogonal probe for tracking lipid metabolism via click chemistry.

This guide provides a rigorous, multi-modal analytical framework for the extraction, quantification, and functional characterization of 6-NDA in biological matrices. We move beyond generic protocols to address the specific stability challenges posed by the internal alkyne moiety.

Part 1: Chemical Profile & Stability Considerations

Before initiating analysis, the unique properties of the acetylenic bond must be understood to prevent artifact generation during sample preparation.

Parameter	Specification	Critical Note
CAS Number	600175-30-2	Distinct from Nonadecanoic acid (C19:0).[1]
Formula	C	MW: 294.47 g/mol
	H	
	O	
Structure	CH	Internal alkyne at C6.
	(CH	
	)	
	C	
	C(CH	
	)	
	COOH	
Stability	Oxidatively unstable at >60°C	Avoid strong acid catalysis at high heat (risk of hydration to ketone).
Solubility	DMSO, Ethanol, Chloroform	Stock solutions >10 mM in DMSO; store at -20°C under Argon.

Part 2: Sample Preparation & Extraction

Objective: Isolate 6-NDA from cell lysates or plasma without degrading the alkyne bond.

Protocol A: Modified Bligh & Dyer (Preferred for Lipidomics)

Rationale: The internal alkyne is lipophilic. Standard acidic extractions can induce hydration of the triple bond. This protocol uses a neutral pH approach initially.

- Lysis: Homogenize 10 mg tissue or cells in 800 μ L ice-cold PBS.
- Phase Creation: Add 2 mL Chloroform:Methanol (1:2 v/v) containing 0.01% BHT (Butylated hydroxytoluene) as an antioxidant.
 - Internal Standard: Spike with 10 μ L of Heptadecanoic-d33 acid (10 μ M) prior to vortexing.
- Extraction: Vortex vigorously for 1 min. Incubate on ice for 10 min.
- Phase Separation: Add 0.5 mL Chloroform and 0.5 mL H₂O. Centrifuge at 3,000 x g for 5 min at 4°C.
- Collection: Recover the lower organic phase (chloroform layer).
- Drying: Evaporate under a gentle stream of Nitrogen (N₂) at room temperature. Do not heat above 30°C.

Part 3: Quantitative Analysis via GC-MS

Methodology: Gas Chromatography-Mass Spectrometry (GC-MS) Challenge: Standard acid-catalyzed methylation (e.g., BF₃·OEt₂ / MeOH at 100°C) can attack the triple bond. Solution: Use TMS-Diazomethane or Base-Catalyzed Transesterification.

Derivatization Protocol (Base-Catalyzed)

- Reconstitute dried lipid extract in 500 μ L Toluene.
- Add 1 mL 0.5 M Sodium Methoxide (NaOMe) in anhydrous methanol.

- Incubate at 40°C for 20 minutes (mild conditions preserve the alkyne).
- Neutralize with 100 μ L 1 M Acetic Acid.
- Add 2 mL Hexane and 2 mL H
- O. Vortex and centrifuge.
- Collect upper Hexane layer (contains **6-Nonadecynoic Acid** Methyl Ester).

GC-MS Instrument Parameters

- Column: DB-23 or HP-88 (High polarity cyanopropyl phase for separation of geometric isomers).
- Carrier Gas: Helium at 1.2 mL/min (Constant Flow).
- Inlet: Splitless, 250°C.
- Oven Program:
 - 50°C hold for 1 min.
 - Ramp 25°C/min to 175°C.
 - Ramp 4°C/min to 240°C.
 - Hold 5 min.
- Detection (EI Source):
 - Target Ion (SIM): m/z 308 (Molecular Ion of Methyl Ester), m/z 81 (Characteristic alkyne fragment), m/z 150 (McLafferty rearrangement proximal to ester).

Part 4: High-Sensitivity Detection via LC-MS/MS

Methodology: Liquid Chromatography-Tandem Mass Spectrometry (Triple Quadrupole)

Application: Trace quantification in plasma/media (< 10 nM).

LC Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 5 mM Ammonium Acetate in Water (pH 9.0 - Negative Mode).
- Mobile Phase B: Acetonitrile/Isopropanol (90:10).
- Gradient: 40% B to 99% B over 12 minutes.

MS/MS Transitions (Negative Mode ESI)

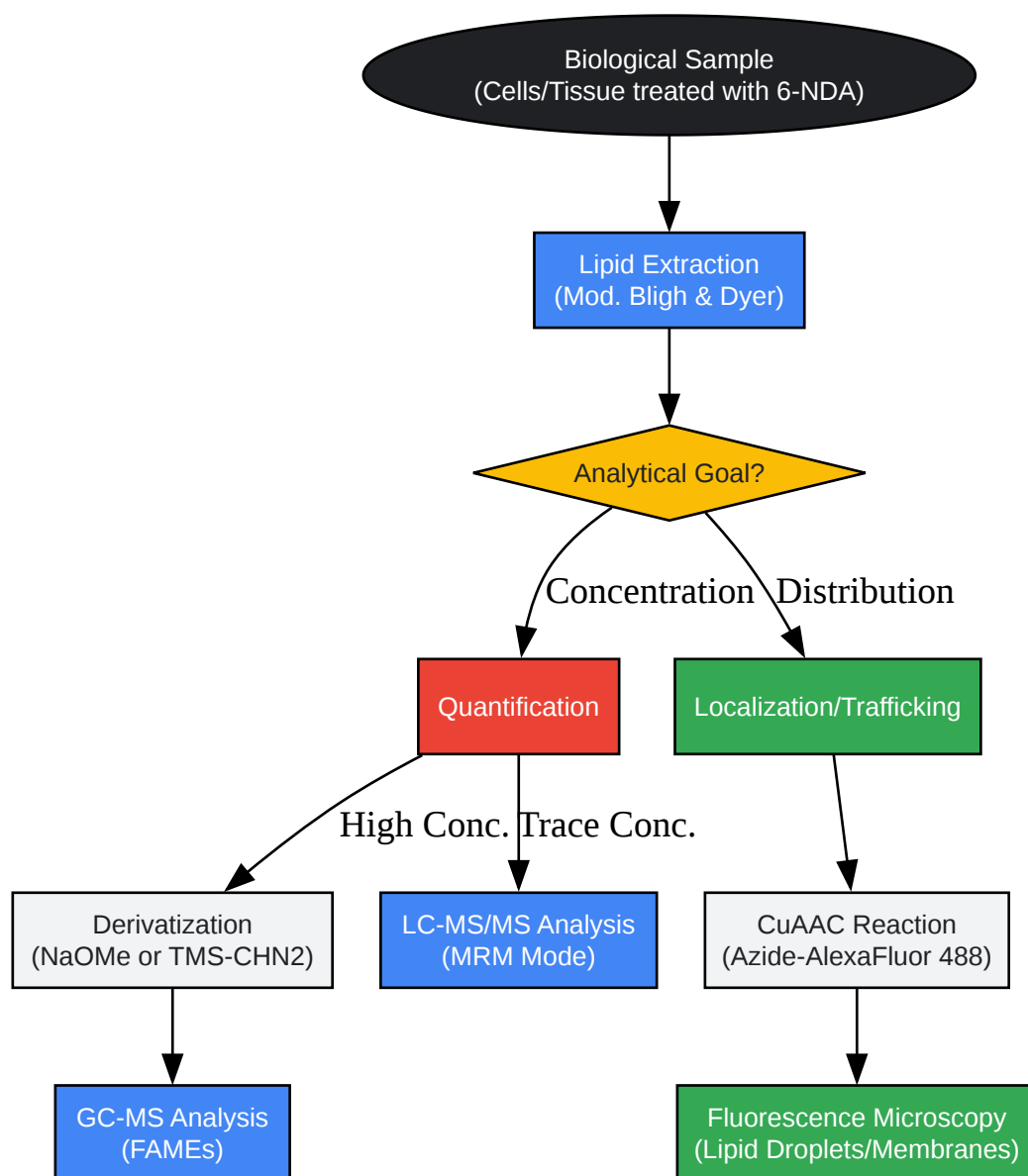
Since 6-NDA is a free fatty acid, Negative Electrospray Ionization (ESI-) is most sensitive.

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Dwell Time (ms)
6-NDA	293.2 [M-H]	249.2 (Loss of CO)	18	50
6-NDA	293.2 [M-H]	59.0 (Acetate)	35	50
IS (C17-d33)	302.5 [M-H]	258.5	20	50

Part 5: Functional Workflow (Click Chemistry)

Context: If 6-NDA is used as a metabolic probe, detection requires conjugation to a reporter molecule (e.g., Azide-Fluorophore) via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Visualization: The Analytical Decision Tree



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Figure 1: Decision matrix for selecting the appropriate analytical workflow based on experimental goals (Quantification vs. Localization).

Click Reaction Protocol (In-Gel/On-Slide)

- Fixation: Fix cells with 3.7% Formaldehyde (15 min).
- Permeabilization: 0.5% Triton X-100 in PBS.
- Click Cocktail (Prepare Fresh):

- PBS (Base)
- 10 μ M Azide-Fluorophore (e.g., Azide-488)
- 1 mM CuSO
- 10 mM Sodium Ascorbate (Reductant - Add Last)
- Incubation: 30 mins at Room Temp in dark.
- Wash: 3x with PBS containing 1% BSA to remove background.

Part 6: References

- Carballeira, N. M., et al. (2012). "2,6-Hexadecadiynoic Acid and 2,6-Nonadecadiynoic Acid - Novel Synthesized Acetylenic Fatty Acids as Potent Antifungal Agents." [\[2\] ResearchGate](#). Significance: Establishes the synthesis and biological activity of 6-alkynoic acids.
- Quehenberger, O., et al. (2011). "High Sensitivity Quantitative Lipidomics Analysis of Fatty Acids in Biological Samples by Gas Chromatography-Mass Spectrometry." *Biochimica et Biophysica Acta (BBA)*. Significance: Defines the gold-standard GC-MS parameters for fatty acid quantification.
- Li, Y., et al. (2024). "LC-MS/MS System Developed for Fatty Acid Analysis." *LCGC International*. Significance: Provides the baseline for MRM transition optimization in negative mode ESI.

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Sources

- [1. 6-Nonadecynoic Acid|High-Purity Research Chemical \[benchchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)

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